

Hpk1-IN-12: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: *Hpk1-IN-12*

Cat. No.: *B12415154*

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Abstract

Hematopoietic Progenitor Kinase 1 (HPK1), a serine/threonine kinase predominantly expressed in hematopoietic cells, has emerged as a critical negative regulator of T-cell receptor signaling. Inhibition of HPK1 is a promising strategy in immuno-oncology to enhance anti-tumor immunity. **Hpk1-IN-12** is a potent inhibitor of HPK1. These application notes provide detailed protocols for the preparation and use of **Hpk1-IN-12** in common preclinical experimental settings, including solubility data, and methodologies for in vitro and in vivo studies.

Chemical Information and Solubility

Hpk1-IN-12 is a potent inhibitor of HPK1, a member of the MAP4K family of serine/threonine protein kinases. It is intended for research use only.

Table 1: Solubility of **Hpk1-IN-12** and Related HPK1 Inhibitors

Compound	Solvent	Solubility	Concentration (mM)	Notes
Hpk1-IN-12	DMSO	10 mM[1]	10	---
HPK1-IN-2 dihydrochloride	DMSO	100 mg/mL	220.56	Requires sonication.
H ₂ O	25 mg/mL	55.14	Requires sonication.	
HPK1-IN-3	DMSO	83.33 mg/mL	169.91	Requires sonication. To increase solubility, heating to 37°C and sonication is recommended.
ZYF0033 (HPK1-IN-22)	DMSO	80 mg/mL	172.93	Sonication is recommended.
HPK1-IN-19	DMSO	100 mg/mL	193.21	Requires sonication. Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can impact solubility.

Experimental Protocols

Preparation of Stock Solutions

It is recommended to prepare a concentrated stock solution of **Hpk1-IN-12** in a high-quality, anhydrous solvent.

Materials:

- **Hpk1-IN-12** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Sonicator (optional, but recommended)

Protocol:

- Equilibrate the **Hpk1-IN-12** vial to room temperature before opening to prevent moisture condensation.
- To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO to the vial containing a known mass of **Hpk1-IN-12** (Molecular Weight: 445.49 g/mol).
- Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- If the compound does not fully dissolve, sonicate the solution for 5-10 minutes in a water bath. Gentle warming (up to 37°C) can also be applied, but care should be taken to avoid degradation.
- Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the stock solution aliquots at -20°C or -80°C for long-term storage. For short-term storage (1 month), -20°C is sufficient. For longer-term storage (up to 6 months), -80°C is recommended.

In Vitro Assay Preparation

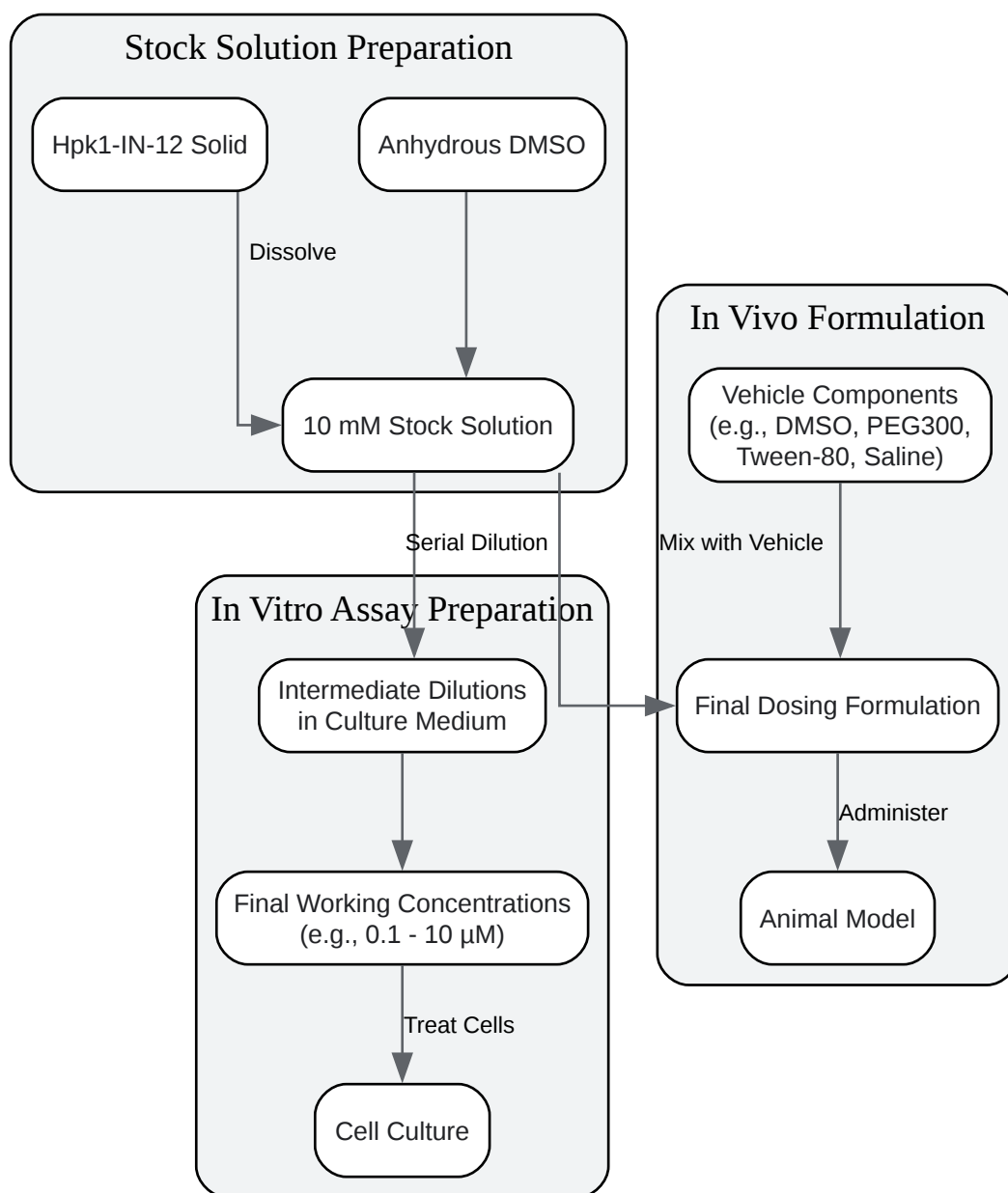
The following is a general protocol for preparing **Hpk1-IN-12** for cell-based assays. The final concentration of the inhibitor will need to be optimized for your specific cell line and assay.

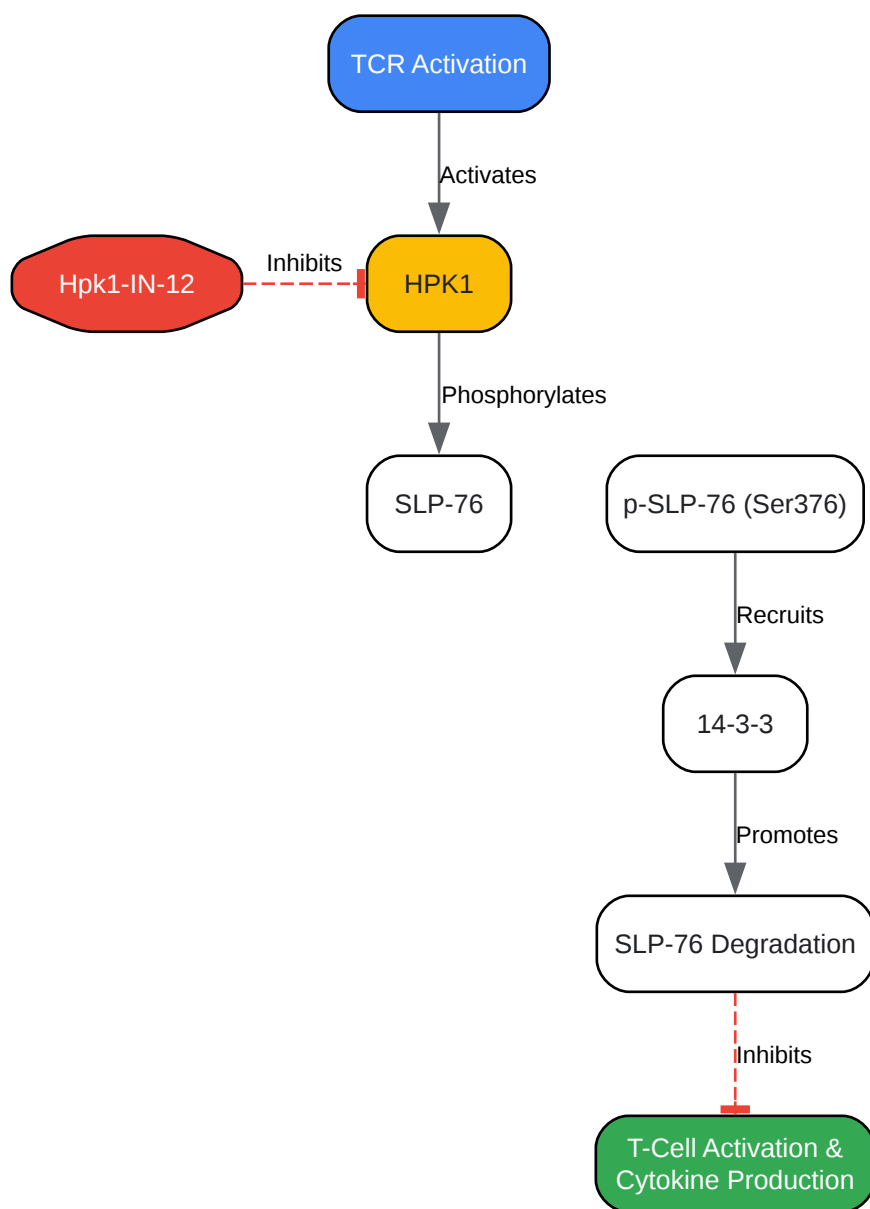
Materials:

- 10 mM **Hpk1-IN-12** stock solution in DMSO
- Complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or 96-well plates

Protocol:

- Thaw an aliquot of the 10 mM **Hpk1-IN-12** stock solution at room temperature.
- Perform a serial dilution of the stock solution in complete cell culture medium to achieve the desired final concentrations.
- It is critical to ensure that the final concentration of DMSO in the cell culture medium is consistent across all experimental conditions, including the vehicle control, and is non-toxic to the cells (typically $\leq 0.5\%$).
- For example, to prepare a 10 μ M final concentration from a 10 mM stock, you can perform a 1:1000 dilution. This can be done in a two-step dilution: first, dilute the 10 mM stock 1:100 in culture medium to create a 100 μ M intermediate solution. Then, dilute this intermediate solution 1:10 into the final cell culture volume.
- Add the diluted **Hpk1-IN-12** or vehicle control to the cells and incubate for the desired time period.
- A common cellular assay for HPK1 inhibition is to measure the phosphorylation of its substrate, SLP-76, at Serine 376 in stimulated Jurkat T-cells.





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References

- 1. HPK1-IN-12 - Immunomart [immunomart.org]

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